

# An In-depth Technical Guide to Boc-2-Nal-OH: Structure and Synthesis

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## Compound of Interest

Compound Name: *Boc-2-Nal-OH*

Cat. No.: *B558725*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure, synthesis, and key characteristics of N-tert-butoxycarbonyl-3-(2-naphthyl)-L-alanine (**Boc-2-Nal-OH**). This valuable amino acid derivative is a critical building block in peptide synthesis, particularly for creating peptides with enhanced biological activity and for the development of peptide-based therapeutics.

## Chemical Structure and Identification

**Boc-2-Nal-OH** is a derivative of the unnatural amino acid L-3-(2-naphthyl)alanine. The alpha-amino group is protected by a tert-butoxycarbonyl (Boc) group, a common protecting group in peptide chemistry. This protection prevents unwanted side reactions during peptide coupling. The defining feature of this molecule is the bulky naphthyl group attached to the  $\beta$ -carbon of the alanine backbone, which imparts unique properties to peptides that incorporate it.

The structure of **Boc-2-Nal-OH** is as follows:

(2S)-2-[(tert-butoxycarbonyl)amino]-3-(naphthalen-2-yl)propanoic acid<sup>[1]</sup>

Key identifiers for **Boc-2-Nal-OH** are summarized in the table below.

Identifier	Value
Chemical Formula	C <sub>18</sub> H <sub>21</sub> NO <sub>4</sub> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	315.36 g/mol <a href="#">[2]</a>
CAS Number	58438-04-3 <a href="#">[2]</a>
SMILES	<chem>CC(C)(C)OC(=O)N--INVALID-LINK--C(=O)O</chem>
InChI	InChI=1S/C <sub>18</sub> H <sub>21</sub> NO <sub>4</sub> /c1-18(2,3)23-17(22)19-15(16(20)21)11-12-8-9-13-6-4-5-7-14(13)10-12/h4-10,15H,11H2,1-3H3,(H,19,22)(H,20,21)/t15-/m0/s1

## Physicochemical and Characterization Data

The physical and chemical properties of **Boc-2-Nal-OH** are crucial for its handling, storage, and application in synthesis. A summary of key characterization data is presented below.

Property	Value
Appearance	White to off-white powder or crystals
Purity (HPLC)	≥97.0% to >99%
Melting Point	~95 °C (decomposes), 79-83 °C (literature value)
Optical Rotation ([α] <sub>D</sub> <sup>20</sup> )	+45 ± 2° (c = 1% in ethanol)

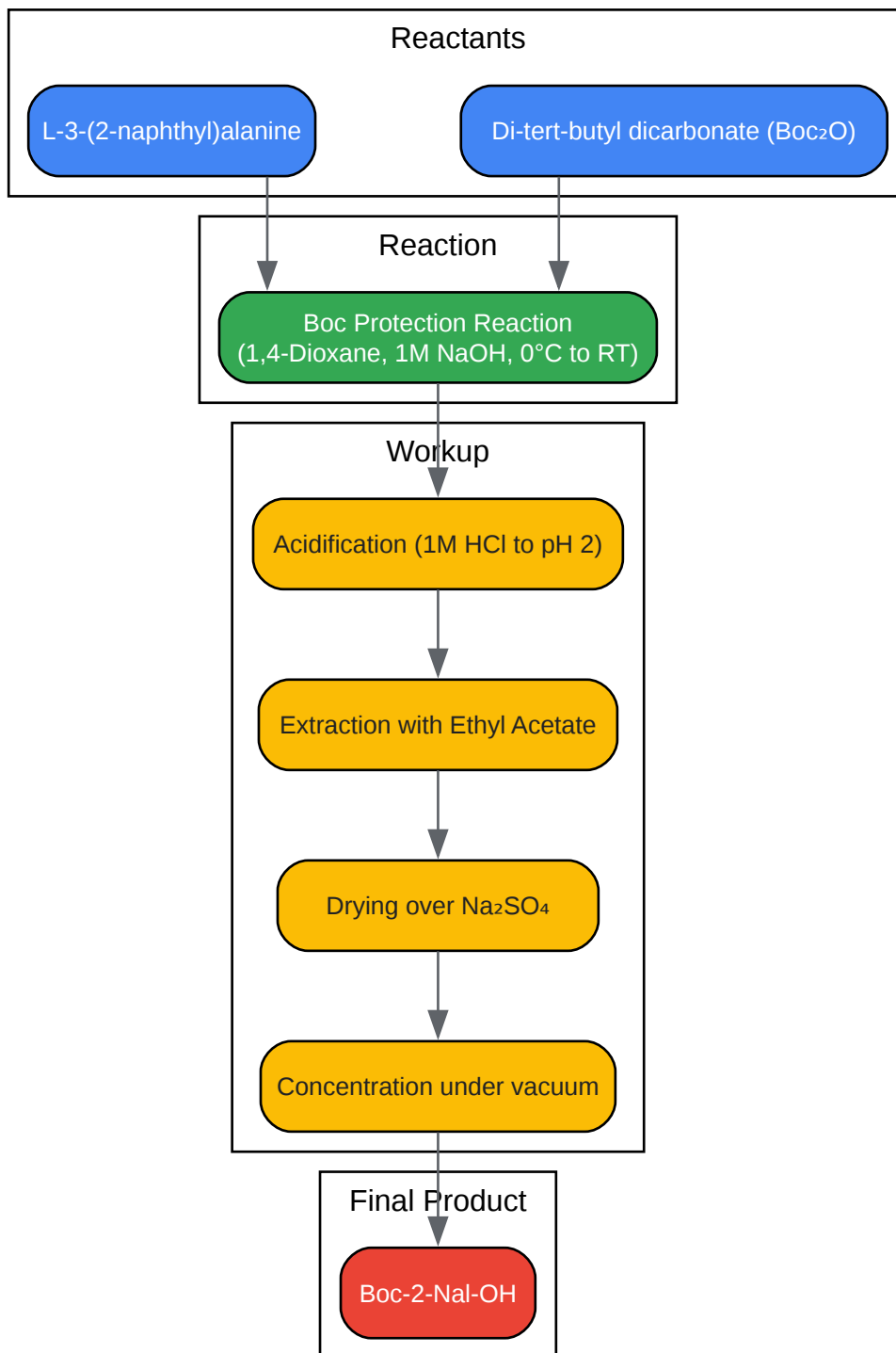
## Synthesis of Boc-2-Nal-OH

The most common method for the synthesis of **Boc-2-Nal-OH** involves the protection of the amino group of L-3-(2-naphthyl)alanine using di-tert-butyl dicarbonate (Boc anhydride, Boc<sub>2</sub>O) under basic conditions.

## Synthesis Workflow

The logical workflow for the synthesis of **Boc-2-Nal-OH** is depicted in the following diagram.

## Synthesis Workflow for Boc-2-Nal-OH

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Caption: A flowchart illustrating the key steps in the synthesis of **Boc-2-Nal-OH**.

## Detailed Experimental Protocol

The following protocol is a representative procedure for the synthesis of **Boc-2-Nal-OH**.

### Materials:

- L-3-(2-naphthyl)alanine
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)
- 1,4-Dioxane
- 1 M Sodium hydroxide (NaOH) aqueous solution
- 1 M Hydrochloric acid (HCl) aqueous solution
- Ethyl acetate (EtOAc)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

### Procedure:

- To a mixture of 1,4-dioxane and 1 M aqueous NaOH solution at 0°C, add L-3-(2-naphthyl)alanine.
- To this suspension, add di-tert-butyl dicarbonate (Boc<sub>2</sub>O).
- Stir the mixture at room temperature for approximately 5 hours.
- After the reaction is complete, adjust the pH of the reaction mixture to 2 by adding 1 M aqueous HCl solution.
- Extract the product from the aqueous layer using ethyl acetate.
- Dry the combined organic layers over anhydrous sodium sulfate.
- Filter the drying agent and concentrate the filtrate under vacuum to yield the final product, Boc-3-(2-Naphthyl)-L-alanine.

A reported yield for a similar procedure is approximately 95%.<sup>[4]</sup>

## Spectroscopic Data

While a comprehensive set of NMR data is not readily available in all public databases, a  $^{13}\text{C}$  NMR spectrum for Boc-3-(2-naphthyl)-L-alanine can be found on PubChem.<sup>[1]</sup> This data is crucial for the structural confirmation of the synthesized compound. Researchers should perform their own analytical characterization, including  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and mass spectrometry, to verify the identity and purity of the synthesized **Boc-2-Nal-OH**.

## Applications in Research and Development

**Boc-2-Nal-OH** is a key intermediate in the synthesis of various peptides and peptidomimetics. The incorporation of the 2-naphthylalanine residue can influence the conformational properties of the peptide, enhance its binding affinity to biological targets, and improve its metabolic stability. Its applications are prominent in the fields of drug discovery and development, particularly in the design of agonists and antagonists for G-protein coupled receptors (GPCRs) and other therapeutic targets.

## Conclusion

This technical guide has provided a detailed overview of the structure, synthesis, and characterization of **Boc-2-Nal-OH**. The provided experimental protocol and characterization data serve as a valuable resource for researchers and professionals in the fields of peptide chemistry and drug development. The unique properties conferred by the 2-naphthylalanine moiety make **Boc-2-Nal-OH** an important tool for the design and synthesis of novel peptide-based therapeutics.

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## References

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